

2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride

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An In-Depth Technical Guide to **2-Methyl-2,7-diazaspiro[4.4]nonane Dihydrochloride** for Advanced Research

Foreword: Unveiling a Privileged Scaffold in Modern Drug Discovery

To the dedicated researcher, scientist, and drug development professional, the exploration of novel chemical entities is the cornerstone of therapeutic innovation. Among the vast universe of molecular architectures, the spirocyclic scaffold has emerged as a particularly compelling motif. Its inherent three-dimensionality provides a rigid framework, enabling the precise spatial orientation of pharmacophoric elements—a critical factor for achieving high-affinity and selective interactions with biological targets.

This guide focuses on a specific, high-value derivative within this class: **2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride**. While seemingly a simple molecule, its unique structural and chemical properties make it a significant building block in medicinal chemistry, particularly in the realm of neuroscience.^[1] This document serves as a comprehensive technical resource, moving beyond a simple data sheet to provide a deeper understanding of its synthesis, properties, and potential applications, empowering researchers to fully leverage its capabilities.

Section 1: Core Chemical and Physical Properties

A foundational understanding of a compound's physical characteristics is paramount for its effective use in experimental settings. **2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride** is typically supplied as a solid with a high degree of purity, suitable for sensitive synthetic and biological applications.^[2]

Property	Value	Source(s)
CAS Number	91188-26-0	^[2] ^[3] ^[4]
Molecular Formula	C ₈ H ₁₈ Cl ₂ N ₂	^[3]
Molecular Weight	213.15 g/mol	^[2] ^[3]
Appearance	Solid	^[2]
Melting Point	168-170 °C	^[2] ^[3] ^[5]
Purity	≥97%	^[2]
InChI Key	KTWQBDFIDPFQKG-UHFFFAOYSA-N	^[2] ^[3]
Storage	Store at room temperature in a cool, dry, well-ventilated place. ^[2] ^[6]	

Section 2: Synthesis and Mechanistic Rationale

The synthesis of **2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride** is a multi-step process that relies on established, high-yield chemical transformations. The causality behind the chosen pathway involves the use of a protecting group to ensure selective reduction and subsequent deprotection to yield the final target. The common route involves the preparation of a benzyl-protected intermediate followed by catalytic hydrogenation.

Experimental Protocol: A Two-Stage Synthetic Workflow

Stage 1: Synthesis of 7-Benzyl-2-methyl-2,7-diazaspiro[4.4]nonane Dihydrochloride (Precursor)

This initial stage involves the reduction of a trione precursor. The choice of Lithium Aluminum Hydride (LAH) as the reducing agent is critical; its high reactivity is necessary to reduce the multiple carbonyl groups of the starting material to the corresponding amines.

- Step 1 (Reaction Setup): Suspend 25 mmol (0.95 g) of Lithium Aluminum Hydride in 30 ml of anhydrous tetrahydrofuran (THF) in a flask under an inert atmosphere (e.g., nitrogen or argon).
- Step 2 (Addition of Starting Material): Prepare a solution of 5.0 mmol (1.36 g) of 7-phenylmethyl-2-methyl-2,7-diazaspiro[4.4]nonane-1,3,8-trione in 50 ml of anhydrous THF. Add this solution dropwise to the LAH suspension.^[7]
- Step 3 (Reaction): Stir the mixture overnight at room temperature to ensure complete reaction, then reflux for one hour to drive the reaction to completion.^[7]
- Step 4 (Quenching): Cool the reaction mixture in an ice bath. Cautiously and sequentially add 0.95 ml of water, 0.95 ml of 15% sodium hydroxide solution, and 2.8 ml of water dropwise to quench the excess LAH.^[7] This specific sequence (Fieser workup) is designed to precipitate the aluminum salts in a granular form, simplifying filtration.
- Step 5 (Isolation & Salt Formation): Remove the inorganic solids by filtration. Concentrate the filtrate in vacuo to obtain a syrup. Dissolve the syrup in isopropanol and treat with excess 6N hydrogen chloride in isopropanol to precipitate the dihydrochloride salt.^[7]
- Step 6 (Purification): Collect the crystals by filtration to afford the title compound, **7-Benzyl-2-methyl-2,7-diazaspiro[4.4]nonane dihydrochloride**, with a melting point of 233-234°C.^[7]

Stage 2: Synthesis of **2-Methyl-2,7-diazaspiro[4.4]nonane Dihydrochloride** (Final Product)

The final step is a deprotection via catalytic hydrogenation. The benzyl group is a common choice for protecting amines because it is stable to many reaction conditions but can be cleanly removed by hydrogenolysis. Palladium on carbon is the catalyst of choice for this transformation due to its high efficiency and selectivity.

- Step 1 (Reaction Setup): Dissolve the 7-benzyl-**2-methyl-2,7-diazaspiro[4.4]nonane dihydrochloride** intermediate in 150 ml of methanol. Add 1.0 g of 20% palladium on carbon catalyst.^[5]

- Step 2 (Hydrogenation): Place the mixture in a hydrogenation apparatus and subject it to a hydrogen pressure of 4.5×10^5 Pa for two days.[5] The extended reaction time ensures complete removal of the benzyl group.
- Step 3 (Isolation): Filter the reaction mixture to remove the palladium catalyst.[5]
- Step 4 (Crystallization): Concentrate the filtrate to a thick syrup. Add acetonitrile to induce crystallization, yielding 11.50 g of the final product.[5] The product softens at 164°C and melts at 168-170°C.[5]

Visualization of the Synthetic Workflow



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Caption: Synthetic pathway for **2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride**.

Section 3: Applications in Neuroscience and Medicinal Chemistry

The rigid, spirocyclic core of the diazaspiro[4.4]nonane family is considered a "privileged scaffold".[1] This term is reserved for molecular structures that can bind to multiple, unrelated biological targets with high affinity, making them exceptionally valuable starting points for drug discovery campaigns.

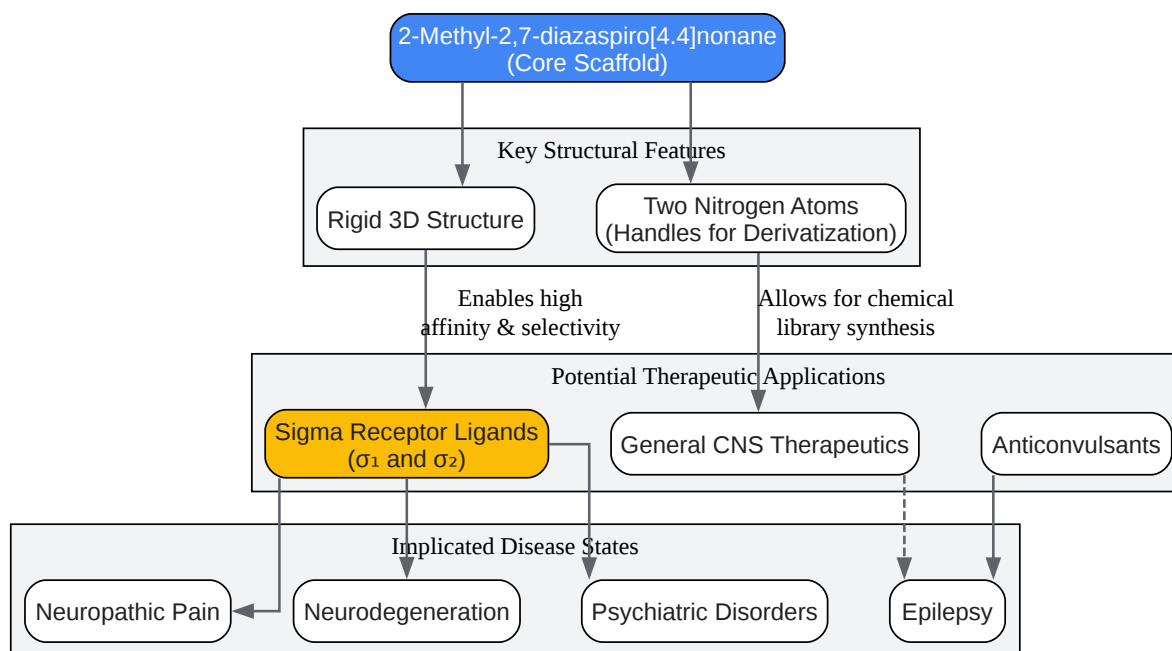
Core Areas of Investigation:

- Scaffold for Drug Development: The primary application is as a structural foundation for creating more complex molecules. The two nitrogen atoms provide reactive handles for

substitution, allowing for the systematic exploration of chemical space to optimize biological activity.[8]

- **Sigma Receptor Modulation:** The closely related 2,7-diazaspiro[4.4]nonane framework has been used to develop potent ligands for sigma-1 (σ_1) and sigma-2 (σ_2) receptors.[1] These receptors are implicated in a wide range of neurological functions and disease states, including:
 - Pain perception
 - Neurodegenerative diseases (e.g., Alzheimer's, Parkinson's)
 - Addiction and psychiatric disorders[1]
- **Central Nervous System (CNS) Therapeutics:** Given its structural characteristics and demonstrated targeting of CNS receptors, this scaffold is actively investigated for developing novel treatments for neurological disorders.[1] Its rigid conformation can reduce the entropic penalty upon binding to a target, often leading to higher potency.

Logical Framework for Application



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Caption: Application pathways from core scaffold to therapeutic areas.

Section 4: Safety, Handling, and Storage

Proper handling of any chemical reagent is essential for laboratory safety. **2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride** is classified as harmful and an irritant.

GHS Hazard Information:

- Signal Word: Warning^[3]
- Pictogram: GHS07 (Harmful/Irritant)^[3]
- Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures and Protocols:

- Engineering Controls: Use only outdoors or in a well-ventilated area, preferably under a chemical fume hood.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[9]
 - Hand Protection: Handle with chemical-impermeable gloves inspected prior to use.[9]
 - Skin and Body Protection: Wear appropriate protective clothing.[9]
- Handling: Avoid formation of dust and aerosols.[9] Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[6]
- Storage: Keep container tightly closed and store in a cool, dry, and well-ventilated place.[2][6]
- First Aid:
 - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[6]
 - If on Skin: Wash with plenty of water and soap. Take off contaminated clothing and wash it before reuse.[6]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

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- To cite this document: BenchChem. [2-Methyl-2,7-diazaspiro[4.4]nonane dihydrochloride chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601645#2-methyl-2-7-diazaspiro-4-4-nonane-dihydrochloride-chemical-properties]

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